

Technical Deep Dive: Crystal Structure Analysis of N-(4-Methyl-2-nitrophenyl)acetamide

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Compound of Interest

Compound Name: *N*-(4-Methyl-2-nitrophenyl)acetamide

CAS No.: 612-45-3

Cat. No.: B134584

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Executive Summary

This technical guide provides a comprehensive framework for the crystallographic characterization of **N-(4-methyl-2-nitrophenyl)acetamide** (also known as 2-nitro-4-methylacetanilide). This compound serves as a critical model for understanding intramolecular hydrogen bonding (the S(6) motif) and steric hindrance in polysubstituted benzenes.

Unlike simple para-substituted anilides, the ortho-nitro substitution in this molecule introduces significant conformational locking and polymorphism risks. This guide details the synthesis, metastable polymorph isolation, and X-ray diffraction (XRD) refinement strategies required to generate high-fidelity structural data.

Part 1: Chemical Context & Synthesis Strategy[1]

To obtain single crystals suitable for X-ray diffraction, high-purity synthesis is non-negotiable. Commercial samples often contain isomers (3-nitro derivatives) that disrupt lattice formation.

Structural Logic

The target molecule consists of a toluene core substituted with an acetamido group at position 1 and a nitro group at position 2.

- Formula:
- Key Interaction: The amide proton () acts as a donor to the ortho-nitro oxygen, forming a stable 6-membered pseudo-ring (S(6) graph set). This intramolecular bond competes with intermolecular packing forces.

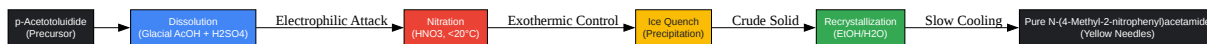
Validated Synthesis Protocol

Reaction Type: Electrophilic Aromatic Substitution (Nitration) Precursor: N-(4-methylphenyl)acetamide (p-acetotoluidide)

Protocol:

- Dissolution: Dissolve 10.0 g of p-acetotoluidide in 15 mL of glacial acetic acid.
- Activation: Add 20 mL of concentrated sulfuric acid () dropwise while maintaining temperature .
- Nitration: Slowly add a mixture of fuming nitric acid (, 4.5 mL) and glacial acetic acid (5 mL). Critical: Keep temperature below to prevent dinitration or hydrolysis.[\[1\]](#)
- Quench: Pour the reaction mixture onto 200 g of crushed ice. The yellow precipitate is the crude 2-nitro derivative.
- Purification: Recrystallize from Ethanol/Water (95:5).

Graphviz Workflow: Synthesis & Purification



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Caption: Step-by-step synthesis pathway emphasizing thermal control during nitration to ensure isomeric purity.

Part 2: Crystallization & Polymorphism

Expert Insight: This compound is known to exhibit polymorphism. A metastable form can be trapped during rapid cooling, while the stable form is obtained via slow evaporation. He et al. (2001) demonstrated that additives or specific solvents can stabilize these metastable states [1].

Crystal Growth Methodology

For X-ray quality single crystals, we utilize a slow evaporation technique to favor the thermodynamic product.

Parameter	Specification	Rationale
Solvent System	Ethyl Acetate : Hexane (1:1)	Moderate polarity allows solubility without forming solvates.
Concentration	15 mg/mL	Near-saturation ensures nucleation occurs over 24-48 hours.
Temperature	298 K (Controlled)	Fluctuations >2 K can induce twinning or defects.
Vessel	Scintillation vial (loosely capped)	Controls evaporation rate; prevents dust contamination.

Self-Validation Check: Before mounting, examine crystals under a polarizing microscope.

- Pass: Sharp extinction, defined edges (yellow prisms/needles).
- Fail: Clustered aggregates or opaque solids (indicates rapid precipitation).

Part 3: X-Ray Diffraction Data Acquisition

Experimental Setup

- Radiation Source: Mo-K

(

Å). Molybdenum is preferred over Copper for this aromatic system to minimize absorption effects while maximizing resolution.

- Temperature: 100 K (Cryostream). Low temperature is mandatory to reduce thermal motion of the methyl group (C9) and the nitro oxygens, which often show high thermal ellipsoids at room temperature.

Data Collection Strategy

- Unit Cell Determination: Collect 3 sets of 12 frames. Expect a Monoclinic system (likely Space Group

or

), common for planar aromatic amides.

- Strategy: Full sphere collection (
-).
- Redundancy: Aim for >4.0 to ensure accurate intensity statistics for the weak high-angle reflections.

Part 4: Structural Analysis & Refinement

This is the core analytical phase. You are looking for specific geometric distortions caused by the ortho-nitro group.

The Intramolecular "Lock" (S(6) Motif)

The defining feature of **N-(4-methyl-2-nitrophenyl)acetamide** is the intramolecular hydrogen bond between the amide nitrogen (

) and the nitro oxygen (

).

- Mechanism: This interaction forms a pseudo-six-membered ring.
- Consequence: It locks the amide group coplanar with the phenyl ring, preventing free rotation.
- Refinement Tip: Locate the amide H-atom in the difference Fourier map. Do not constrain it geometrically immediately; let it refine freely to confirm the H-bond strength.

Steric Twist

Despite the H-bond, the nitro group (

) is bulky. It will clash with the amide carbonyl oxygen or the methyl group if the ring is fully planar.

- Observation: Expect the nitro group to be twisted out of the phenyl plane by 10°–25°.
- Metric: Measure the torsion angle

.

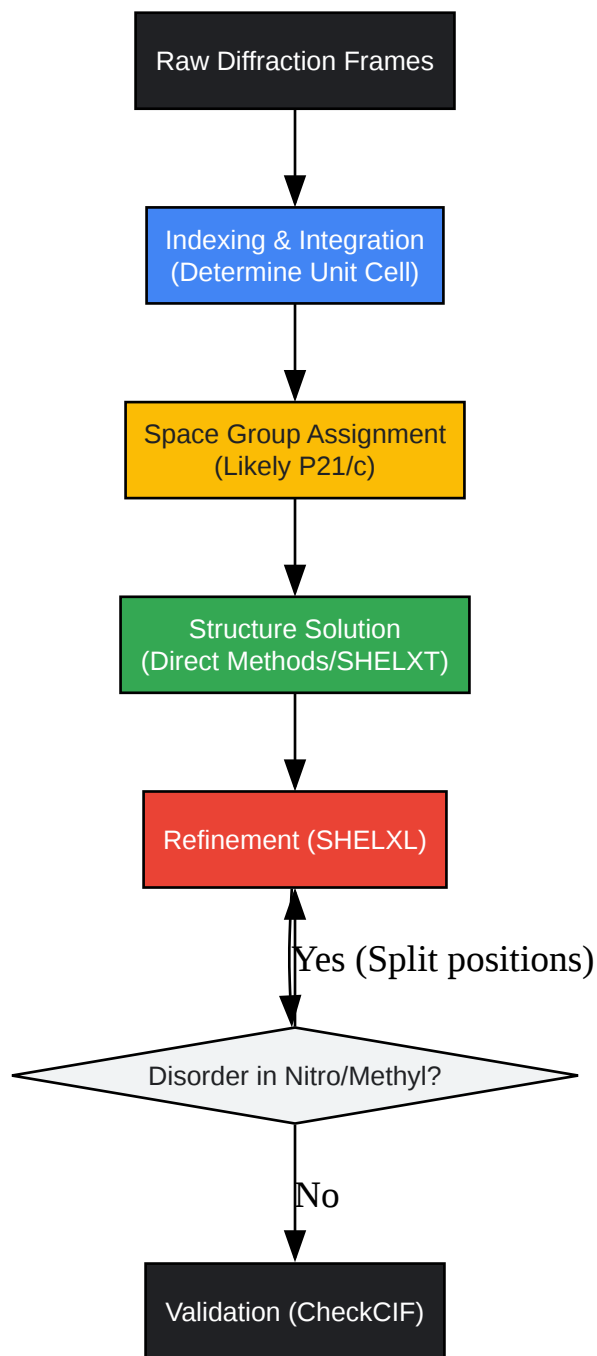
Packing Interactions (Intermolecular)

Since the strong donor (

) is used internally, the crystal lattice is held together by weaker forces:[2]

- Interactions: Look for weak bonds between the acetyl methyl protons and the nitro oxygens of neighboring molecules.[2]
- Stacking: The aromatic rings often stack in a "herringbone" or "slipped stack" motif along the shortest unit cell axis.

Graphviz Logic: Structural Refinement Flow



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Caption: Logical flow for processing diffraction data, highlighting the critical check for disorder in the nitro group.

Part 5: References

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